

Essential Safety and Operational Protocols for Handling 10,10'-Oxybisphenoxyarsine

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Compound of Interest

Compound Name: 10,10'-Oxybisphenoxyarsine

Cat. No.: B035948

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This document provides critical safety, handling, and disposal information for **10,10'-Oxybisphenoxyarsine** (OBPA), a highly toxic organoarsenic compound. Strict adherence to these protocols is mandatory to ensure personnel safety and prevent environmental contamination.

Hazard Identification and Personal Protective Equipment (PPE)

10,10'-Oxybisphenoxyarsine is classified as acutely toxic and corrosive. It is fatal if swallowed or inhaled and toxic in contact with skin.^[1] It causes severe skin burns and eye damage.^[1] Due to its high toxicity, a comprehensive PPE strategy is essential.

Table 1: Exposure Limits and Recommended Personal Protective Equipment

Parameter	Value/Recommendation	Source(s)
Occupational Exposure Limits		
OSHA PEL (Organic Arsenic Compounds as As)	0.5 mg/m ³ (8-hour TWA)	[2]
Toxics Screening Level (10,10'-oxybisphenoxyarsine oxide)	0.2 µg/m ³ (annual average)	[3]
Respiratory Protection	Full-face respirator with combination organic vapor/acid gas/P100 particulate filters (e.g., 3M Model 60923).	[3][4][5]
Hand Protection	Double gloving is required. Use a combination of a heavier, chemical-resistant outer glove over a disposable inner glove. Outer Glove: Butyl rubber or Viton™ for extended contact. Inner Glove: Nitrile (heavy-duty, >8 mil). No specific breakthrough time data is available for OBPA. Gloves should be inspected before each use and changed immediately upon suspected contact.	[6][7]
Eye and Face Protection	A full-face respirator provides integrated eye and face protection. If not using a full-face respirator, chemical splash goggles and a face shield are mandatory.	[3]
Body Protection	Chemical-resistant, impervious disposable coveralls. A	[3]

chemically resistant apron
should be worn over the
coveralls.

Foot Protection Chemical-resistant, steel-toed
boots with disposable boot [2]
covers.

Operational Plan for Safe Handling

All handling of **10,10'-Oxybisphenoxarsine** must be conducted within a certified chemical fume hood or a glove box to minimize inhalation exposure.

Step-by-Step Handling Protocol:

- Preparation:
 - Designate a specific area within the laboratory for handling OBPA. This area must be clearly marked with warning signs indicating a highly toxic and carcinogenic substance is in use.[6]
 - Ensure a calibrated emergency eyewash station and safety shower are immediately accessible.[6]
 - Prepare all necessary equipment (glassware, spatulas, etc.) and place them on a disposable, absorbent bench liner within the fume hood.
 - Assemble a spill kit containing absorbent materials (e.g., vermiculite or sand), decontamination solution, and a labeled hazardous waste container.
- Donning PPE:
 - Put on inner nitrile gloves.
 - Don disposable coveralls, ensuring a snug fit.
 - Put on chemical-resistant boots and disposable boot covers.

- Don outer chemical-resistant gloves (e.g., Butyl rubber or Viton™).
- Don a full-face respirator with the appropriate cartridges. Perform a positive and negative pressure seal check.
- Handling the Compound:
 - Carefully open the container of **10,10'-Oxybisphenoxarsine** inside the fume hood.
 - Use spark-proof tools for all transfers and manipulations to avoid the creation of dust and aerosols.^[3]
 - Weigh the required amount of the compound in a tared, sealed container.
 - After handling, securely close the primary container.
- Post-Handling and Decontamination:
 - Wipe down all exterior surfaces of containers and equipment with a suitable decontamination solution (e.g., a solution of household bleach and hydrated lime, followed by a thorough rinse).
 - Place all disposable items that have come into contact with the compound into a labeled hazardous waste bag inside the fume hood.
 - Remove PPE in the following order, avoiding contact with the outer contaminated surfaces: boot covers, outer gloves, coveralls, inner gloves.
 - Remove the full-face respirator last, once outside the handling area.
 - Wash hands, face, and forearms thoroughly with soap and water.^[6]

Disposal Plan

All waste generated from handling **10,10'-Oxybisphenoxarsine** is considered hazardous waste and must be disposed of accordingly.

Step-by-Step Disposal Protocol:

- Waste Segregation and Collection:
 - Solid Waste: All contaminated solid waste, including gloves, coveralls, bench liners, and disposable equipment, must be collected in a clearly labeled, sealed, and puncture-proof hazardous waste container.
 - Liquid Waste: All contaminated liquid waste, including rinse water from decontamination, must be collected in a sealed, compatible container (e.g., a brown glass bottle) and labeled as hazardous waste.^[6] Drain disposal is strictly prohibited.^[6]
 - Empty Containers: Empty containers of **10,10'-Oxybisphenoxarsine** must be triple-rinsed with a suitable solvent, with the rinsate collected as hazardous liquid waste. The rinsed containers should then be punctured to prevent reuse and disposed of as hazardous solid waste.^[1]
- Storage and Final Disposal:
 - Store all hazardous waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials.
 - Arrange for the disposal of all **10,10'-Oxybisphenoxarsine** waste through a licensed chemical destruction facility or a controlled incineration plant with flue gas scrubbing capabilities.^[1] Do not discharge to sewer systems.^[1]

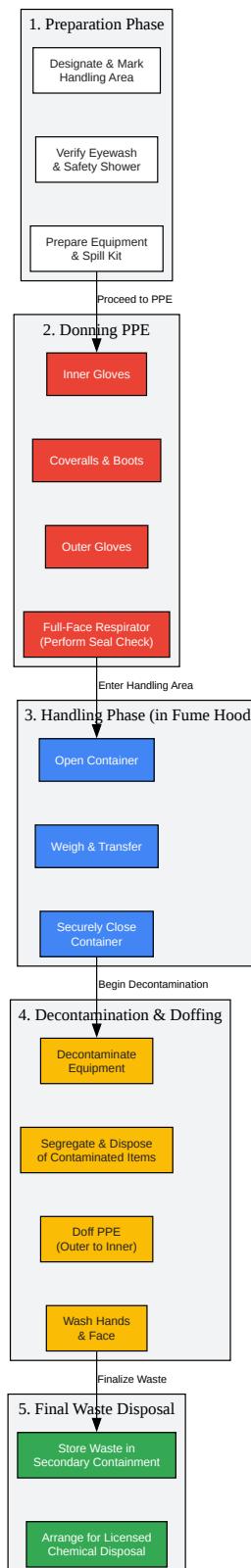
Emergency Procedures

- Spill: In case of a spill, evacuate the area immediately. Alert others and contact the appropriate emergency response team. If trained and equipped, contain the spill with absorbent material and decontaminate the area following established procedures.
- Exposure:
 - Inhalation: Move the affected person to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.
 - Skin Contact: Remove contaminated clothing immediately and wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek immediate medical

attention.

- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Visual Workflow for Safe Handling of 10,10'-Oxybisphenoxyarsine



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Caption: Workflow for handling **10,10'-Oxybisphenoxarsine**.

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